

1,2-Ethanediol, dibenzenesulfonate CAS number 116-50-7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Ethanediol,
dibenzenesulfonate

Cat. No.: B177461

[Get Quote](#)

An In-depth Technical Guide on **1,2-Ethanediol, dibenzenesulfonate**

Topic: **1,2-Ethanediol, dibenzenesulfonate** CAS Number: 116-50-7

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It details the physicochemical properties, experimental protocols, and applications of **1,2-Ethanediol, dibenzenesulfonate**.

Chemical Identity and Properties

1,2-Ethanediol, dibenzenesulfonate is a diester of ethylene glycol and benzenesulfonic acid. Its structure features two benzenesulfonate groups, which are excellent leaving groups in nucleophilic substitution reactions, making it a valuable bifunctional reagent in organic synthesis.

Table 1: Physicochemical Properties

Property	Value
Molecular Formula	C₁₄H₁₄O₆S₂ [1] [2]
Molecular Weight	342.39 g/mol [2] [3]
Appearance	White to off-white crystalline powder
Melting Point	116-118 °C
Boiling Point	555.5 °C (predicted)

| Solubility | Insoluble in water; soluble in many organic solvents |

Synthesis Protocol

1,2-Ethanediol, dibenzenesulfonate is typically synthesized via the reaction of ethylene glycol with two equivalents of benzenesulfonyl chloride in the presence of a non-nucleophilic base, such as pyridine, to neutralize the HCl byproduct.

Experimental Protocol: Synthesis

Objective: To synthesize **1,2-Ethanediol, dibenzenesulfonate**.

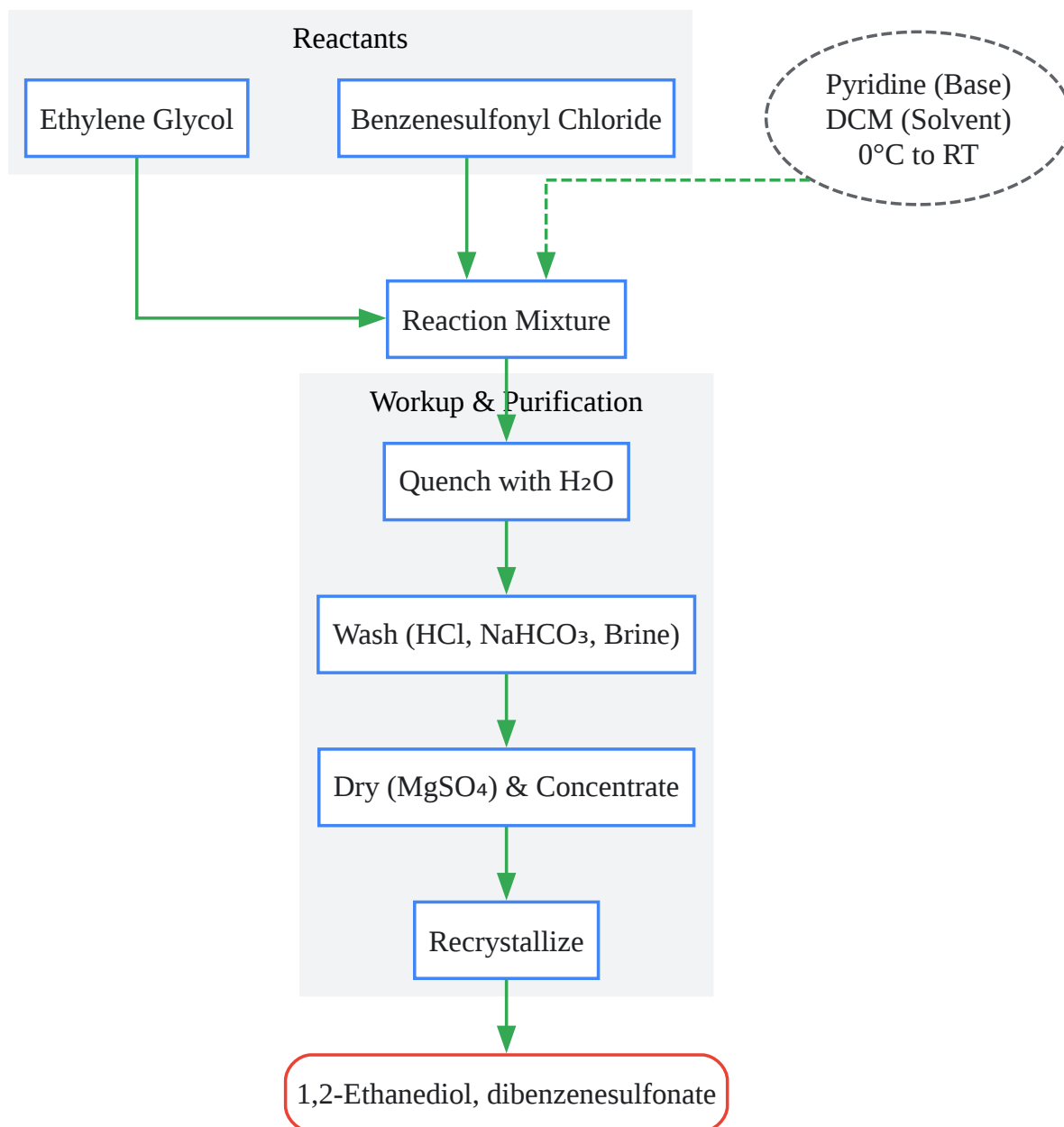
Materials:

- Ethylene glycol (1.0 eq)
- Benzenesulfonyl chloride (2.2 eq)
- Pyridine (3.0 eq)
- Dichloromethane (DCM)
- 1M Hydrochloric Acid
- Saturated Sodium Bicarbonate Solution
- Brine

- Anhydrous Magnesium Sulfate (MgSO_4)

Procedure:

- A solution of ethylene glycol in dichloromethane is prepared in a round-bottom flask and cooled to 0 °C in an ice bath.
- Pyridine is added to the solution.
- Benzenesulfonyl chloride is added dropwise to the stirred solution, maintaining the temperature at 0 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for 12-16 hours.
- The reaction progress is monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction is quenched by the addition of water.
- The organic layer is separated and washed sequentially with 1M HCl, saturated NaHCO_3 solution, and brine.
- The organic layer is dried over anhydrous MgSO_4 , filtered, and the solvent is removed under reduced pressure.
- The resulting crude solid is purified by recrystallization (e.g., from ethanol) to yield the pure product.



[Click to download full resolution via product page](#)

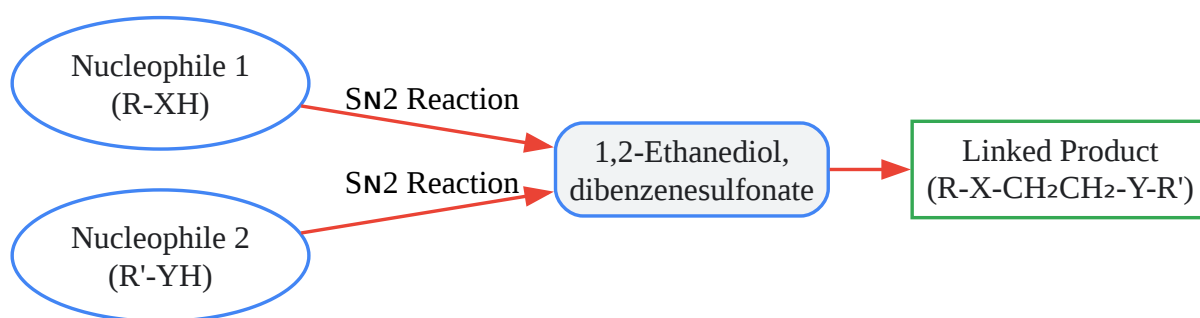
Caption: Workflow for the synthesis of **1,2-Ethanediol, dibenzenesulfonate**.

Applications in Drug Development and Research

The primary utility of **1,2-Ethanediol, dibenzenesulfonate** lies in its role as a homobifunctional electrophilic linker. The two benzenesulfonate esters act as effective leaving groups, allowing for sequential or simultaneous reaction with nucleophiles. This property is exploited to introduce a flexible two-carbon (ethylene) bridge into molecules.

In drug development, this reagent is used for:

- **Synthesis of Macrocycles:** Linking two nucleophilic sites within the same molecule to form cyclic structures.
- **Linker Chemistry:** Connecting two different molecular fragments, such as a targeting moiety and a payload in antibody-drug conjugates (ADCs) or PROTACs, although more complex linkers are often used.
- **Scaffold Elaboration:** Modifying existing molecular scaffolds by adding an ethylene bridge to explore new chemical space and structure-activity relationships (SAR).



[Click to download full resolution via product page](#)

Caption: Role as a homobifunctional electrophilic linker.

Safety and Handling

Safe handling of **1,2-Ethanediol, dibenzenesulfonate** is crucial. It is advisable to consult the Safety Data Sheet (SDS) before use.^[4]

- **Personal Protective Equipment (PPE):** Wear appropriate protective gear, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.^{[4][5]}

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid dust formation and inhalation.[4]
- First Aid Measures:
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[4]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[4]
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[4]
 - Ingestion: Rinse mouth with water and do not induce vomiting. Seek immediate medical attention.[4]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container, away from heat and ignition sources.[6]
- Disposal: Dispose of contents and container to an approved waste disposal facility in accordance with local, state, and federal regulations.[4][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Ethanediol, dibenzenesulfonate, CasNo.116-50-7 Shandong Mopai Biotechnology Co., LTD China (Mainland) [mopai89.lookchem.com]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. 1,2-Ethanediol, dibenzenesulfonate CAS#: 116-50-7 [m.chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]

- 6. images.thdstatic.com [images.thdstatic.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [1,2-Ethanediol, dibenzenesulfonate CAS number 116-50-7]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b177461#1-2-ethanediol-dibenzenesulfonate-cas-number-116-50-7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com